

An In-Depth Technical Guide to 2-Bromo-5-nitroanisole: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-nitroanisole

Cat. No.: B183279

[Get Quote](#)

This guide provides a focused analysis of the fundamental molecular properties of **2-Bromo-5-nitroanisole**, a chemical compound of interest to researchers and professionals in drug development and organic synthesis.

Molecular Formula and Weight

2-Bromo-5-nitroanisole is an organic compound with the chemical formula $C_7H_6BrNO_3$.^{[1][2][3][4][5]} Its molecular weight is approximately 232.03 g/mol.^{[3][4][5][6]} The precise molecular weight is derived from the sum of the atomic weights of its constituent atoms.

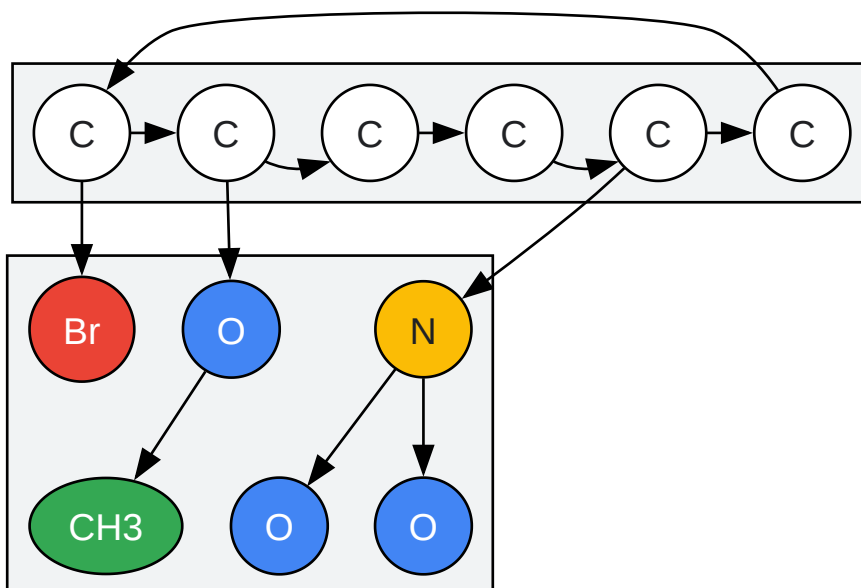
Quantitative Molecular Data

The elemental composition and corresponding contribution to the total molecular weight of **2-Bromo-5-nitroanisole** are detailed in the table below. This information is crucial for stoichiometric calculations in chemical reactions and for analytical characterization.

Element	Symbol	Atomic Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	C	7	12.011	84.077
Hydrogen	H	6	1.008	6.048
Bromine	Br	1	79.904	79.904
Nitrogen	N	1	14.007	14.007
Oxygen	O	3	15.999	47.997
Total	18	232.033		

Molecular Structure

The structural arrangement of atoms in **2-Bromo-5-nitroanisole** is a key determinant of its chemical reactivity and physical properties. The molecule consists of a benzene ring substituted with a methoxy group (-OCH₃), a bromine atom (-Br), and a nitro group (-NO₂). The IUPAC name for this compound is 1-bromo-2-methoxy-4-nitrobenzene.^{[1][3]}



[Click to download full resolution via product page](#)

Caption: Molecular structure of **2-Bromo-5-nitroanisole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-5-nitroanisole, 98% 2 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 2. 2-Bromo-5-nitroanisole, 98% | Fisher Scientific [fishersci.ca]
- 3. 2-BROMO-5-NITROANISOLE - Safety Data Sheet [chemicalbook.com]
- 4. chemwhat.com [chemwhat.com]
- 5. 77337-82-7|2-Bromo-5-nitroanisole|BLD Pharm [bldpharm.com]
- 6. 5-Bromo-2-nitroanisole | C7H6BrNO3 | CID 11746490 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Bromo-5-nitroanisole: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b183279#2-bromo-5-nitroanisole-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com